

Personal protective equipment for handling Oveporexton

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As an orally active and selective orexin receptor 2 (OX2R) agonist, **Oveporexton** (also known as TAK-861) is a potent research compound requiring careful handling to ensure personnel safety and experimental integrity.[1] This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with this compound.

Chemical and Physical Properties

A clear understanding of **Oveporexton**'s properties is fundamental to its safe handling. The following table summarizes key quantitative data.



Property	Value	Reference
IUPAC Name	N-[(2S,3R)-2-[[3-(3,5-difluorophenyl)-2-fluorophenyl]methyl]-4,4-difluoro-1-(2-hydroxy-2-methylpropanoyl)pyrrolidin-3-yl]ethanesulfonamide	[2]
Synonyms	TAK-861	[1][3]
CAS Number	2460722-04-5	[1][2]
Molecular Formula	C23H25F5N2O4S	[2][3]
Molar Mass	520.52 g/mol	[2]
EC ₅₀ (for OX2R)	2.5 nM	[1][4]

Personal Protective Equipment (PPE)

Due to the potent biological activity of **Oveporexton** and its common dissolution in solvents like Dimethyl Sulfoxide (DMSO), a comprehensive PPE strategy is mandatory to prevent accidental exposure.



PPE Category	ltem	Specification and Rationale
Hand Protection	Double-layered gloves	Inner Glove: Standard nitrile glove.Outer Glove: Chemical-resistant glove (e.g., butyl rubber or thick neoprene). DMSO readily penetrates standard nitrile gloves; a robust outer layer is critical to prevent skin absorption of the compound.[4][5]
Eye Protection	Safety Goggles	Provides a full seal around the eyes to protect against splashes of liquids or fine powders. Standard safety glasses are insufficient.
Body Protection	Laboratory Coat	A buttoned lab coat protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powdered form of the compound outside of a certified chemical fume hood to prevent inhalation of fine particles.

Operational Plans: Handling and Experimental Protocols

Adherence to standardized procedures is critical for both safety and experimental reproducibility. The following protocols outline the step-by-step guidance for handling **Oveporexton** from receipt to use.

Receiving and Storage Protocol





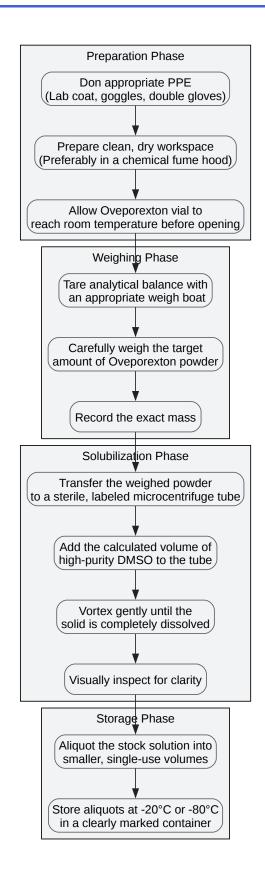


- Verification: Upon receipt, verify the container label matches the order details (Compound Name, CAS number, quantity).
- Inspection: Inspect the container for any signs of damage or leakage. If compromised, do not open and consult your institution's Environmental Health & Safety (EHS) office.
- Storage: Store the compound in its original, tightly sealed container.
 - Short-term (days to weeks): Store at 0-4°C in a dry, dark location.
 - Long-term (months to years): Store at -20°C or -80°C for maximum stability.[1][6]
- Inventory: Log the compound into the laboratory's chemical inventory system, noting the date of receipt, quantity, and storage location.

Experimental Workflow: Preparation of a DMSO Stock Solution

This workflow details the preparation of a 10 mM stock solution in DMSO, a common procedure for in vitro assays.[1]





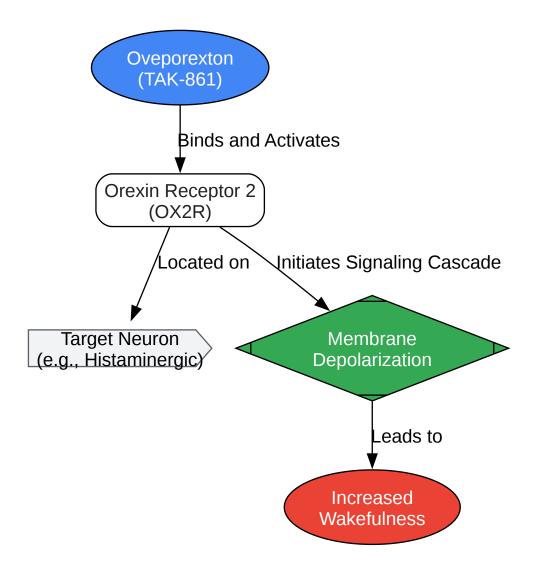
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Caption: Workflow for preparing an **Oveporexton** stock solution.



Mechanism of Action: OX2R Agonism

Oveporexton is a selective agonist for the orexin receptor 2 (OX2R).[1] Its mechanism of action is central to its therapeutic potential for treating narcolepsy by promoting wakefulness.[2] [6]



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Caption: Simplified signaling pathway of **Oveporexton**.

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and accidental exposure. As a potent, biologically active molecule, **Oveporexton** and materials contaminated with it should be treated as chemical waste.



Waste Stream	Collection and Disposal Procedure
Unused Solid Compound	Collect in its original container or a clearly labeled, sealed waste container. Do not mix with other waste. Arrange for pickup by your institution's certified hazardous waste disposal service.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a dedicated, sealed, and clearly labeled solid waste container. The label should read: "Oveporexton Contaminated Solid Waste". Dispose of through the institutional chemical waste program.
Aqueous Solutions	Collect in a sealed, labeled liquid waste container. The label should specify "Aqueous waste with Oveporexton". Do not pour down the drain. Dispose of through the institutional chemical waste program.
DMSO Solutions	Collect in a dedicated, sealed, and labeled liquid waste container appropriate for organic solvents. The label must read: "DMSO waste with Oveporexton". Dispose of through the institutional chemical waste program.[7][8]
Empty Compound Vials	Once completely empty, deface the original label to prevent misuse. Dispose of as non-hazardous laboratory glass waste, unless institutional policy requires it to be treated as chemical waste.

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